

# Application Notes and Protocols for Amine Modification Using 3-Ferrocenylpropionic Anhydride

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## Compound of Interest

Compound Name: *3-Ferrocenylpropionic anhydride*

Cat. No.: B3339882

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## Introduction

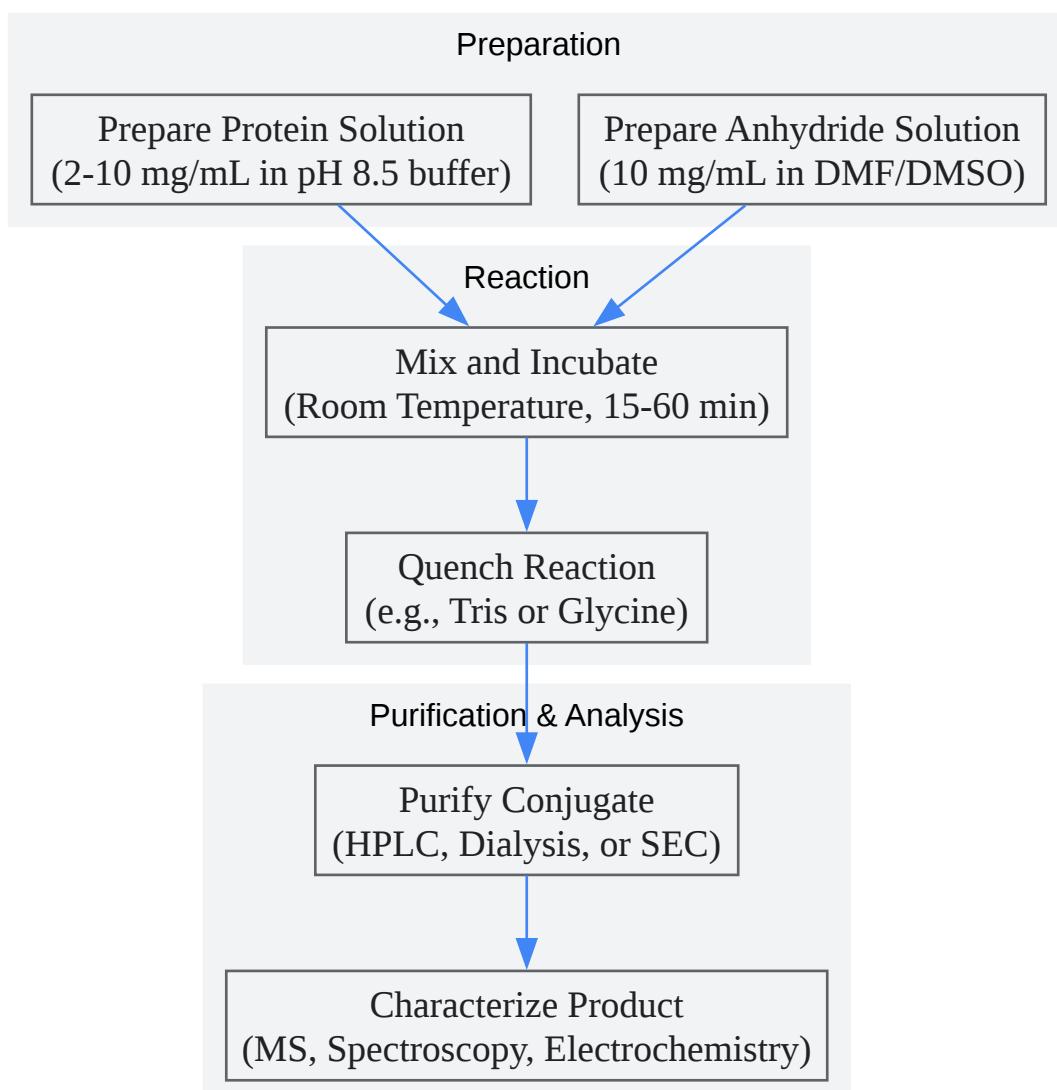
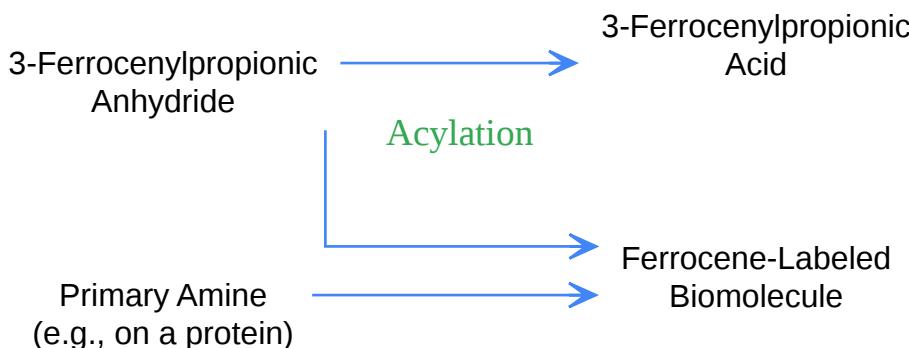
**3-Ferrocenylpropionic anhydride** is a highly effective reagent for the covalent modification of primary amines in biomolecules such as proteins, peptides, and amine-modified oligonucleotides. This modification introduces an electrochemically active ferrocene moiety, which serves as a robust tag for detection and quantification. The reaction proceeds via nucleophilic acyl substitution, where the primary amine attacks one of the carbonyl carbons of the anhydride, leading to the formation of a stable amide bond and releasing a molecule of 3-ferrocenylpropionic acid as a byproduct.

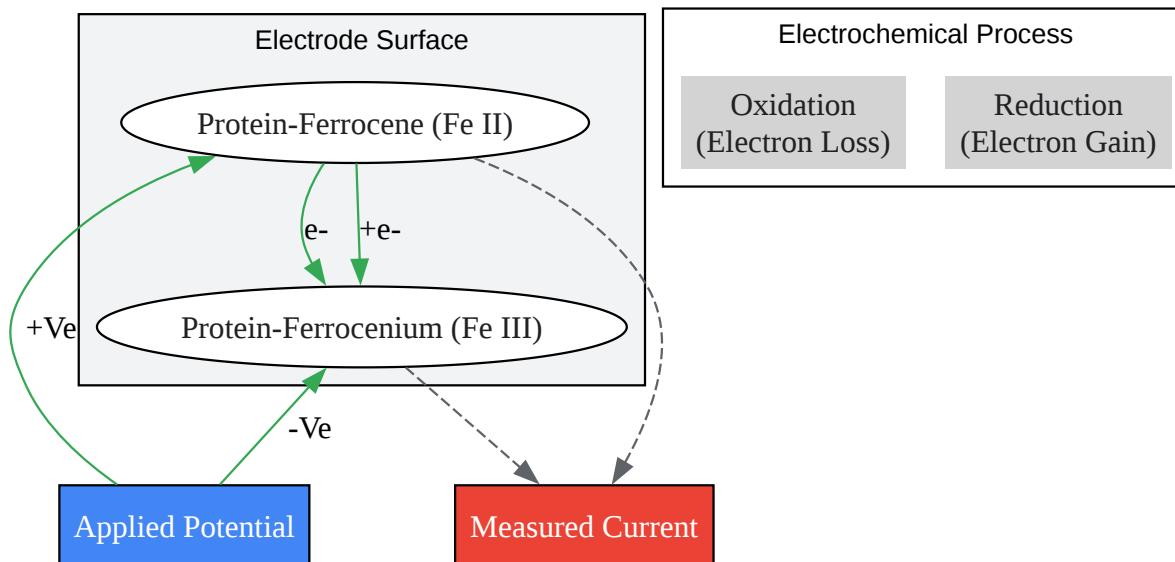
The ferrocene tag offers several advantages, including a well-defined and reversible redox signal, stability under biological conditions, and the ability to be detected with high sensitivity using electrochemical methods.<sup>[1]</sup> This makes **3-ferrocenylpropionic anhydride** a valuable tool in various applications, from quantitative proteomics to the development of novel biosensors and targeted drug-delivery systems.

## Principle of the Reaction

The modification of a primary amine with **3-ferrocenylpropionic anhydride** is a straightforward acylation reaction. The lone pair of electrons on the nitrogen atom of the

primary amine acts as a nucleophile, attacking one of the electrophilic carbonyl carbons of the anhydride. This forms a tetrahedral intermediate which then collapses, resulting in the formation of a stable amide bond between the biomolecule and the 3-ferrocenylpropionyl group. The other portion of the anhydride is released as 3-ferrocenylpropionic acid.





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## References

- 1. researchgate.net [researchgate.net]
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